

Racemic vs enantiopure [1,1'-Binaphthalen]-2-ol differences

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: [1,1'-Binaphthalen]-2-ol

Cat. No.: B3033041

[Get Quote](#)

An In-Depth Technical Guide to the Core Differences Between Racemic and Enantiopure [1,1'-Binaphthalene]-2-ol (BINOL)

Abstract

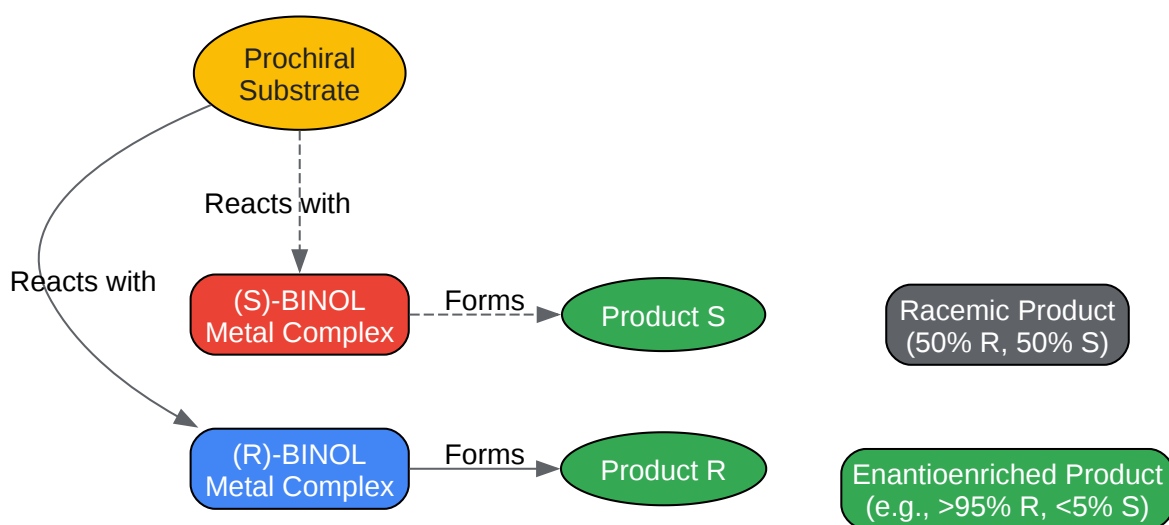
[1,1'-Binaphthalene]-2,2'-diol, commonly known as BINOL, is a cornerstone of modern asymmetric synthesis. Its utility stems from its unique structural feature: axial chirality, or atropisomerism, arising from restricted rotation around the C1-C1' bond connecting the two naphthalene rings. This guide provides a detailed technical examination of the fundamental distinctions between BINOL as a racemic mixture (an equimolar mixture of its (R) and (S) enantiomers) and its enantiopure forms. We will explore the implications of this stereochemical difference on physicochemical properties, spectroscopic behavior, and, most critically, its application in asymmetric catalysis, where enantiopurity is paramount for achieving stereochemical control in chemical transformations. This document is intended for researchers, chemists, and drug development professionals who utilize or seek to understand the critical role of chiral ligands and catalysts.

The Foundation: Atropisomerism in the BINOL Scaffold

Unlike molecules with traditional point chirality (e.g., a carbon atom with four different substituents), BINOL's chirality is a consequence of its molecular shape. The two bulky naphthalene rings cannot lie in the same plane due to steric hindrance. This restricted rotation

creates two stable, non-superimposable mirror-image conformers known as atropisomers: (R)-BINOL and (S)-BINOL.

The energy barrier to rotation around the central C-C bond is sufficiently high (approximately 37 kcal/mol) to prevent racemization under normal conditions, making the individual enantiomers stable and isolable.[1][2] This stability is crucial, as it allows enantiopure BINOL to serve as a reliable source of chirality in sensitive chemical processes.[1][3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Racemic vs enantiopure [1,1'-Binaphthalen]-2-ol differences]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3033041#racemic-vs-enantiopure-1-1-binaphthalen-2-ol-differences]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com